

Application Notes and Protocols: Quantifying the Effects of UBP714 on Synaptic Currents

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Compound of Interest

| | |
|----------------|-------------|
| Compound Name: | UBP714 |
| CAS No.: | 773109-55-0 |
| Cat. No.: | B611538 |

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Abstract

UBP714 is a positive allosteric modulator (PAM) of N-methyl-D-aspartate (NMDA) receptors, demonstrating a preference for subtypes containing GluN2A and GluN2B subunits. While direct quantitative data on the modulation of individual synaptic current parameters such as amplitude and decay kinetics by **UBP714** is not extensively detailed in publicly available literature, its impact on synaptic plasticity has been documented. These application notes provide a summary of the known effects of **UBP714** on long-term potentiation (LTP) and long-term depression (LTD), along with detailed protocols for investigating the influence of **UBP714** on NMDA receptor-mediated synaptic currents and plasticity.

Introduction to UBP714 and NMDA Receptor Modulation

The N-methyl-D-aspartate (NMDA) receptor is a crucial component of excitatory neurotransmission in the central nervous system, playing a pivotal role in synaptic plasticity,

learning, and memory. NMDA receptors are ligand-gated ion channels that require both glutamate and a co-agonist (glycine or D-serine) for activation. Their function is also voltage-dependent, due to a magnesium ion block at resting membrane potentials.

Positive allosteric modulators (PAMs) of NMDA receptors, such as **UBP714**, represent a promising class of compounds for therapeutic intervention in neurological and psychiatric disorders characterized by NMDA receptor hypofunction. Unlike direct agonists, PAMs enhance the receptor's response to its natural ligands, offering a more nuanced and potentially safer pharmacological approach. **UBP714** has been identified as a PAM with selectivity for NMDA receptors containing the GluN2A and GluN2B subunits.

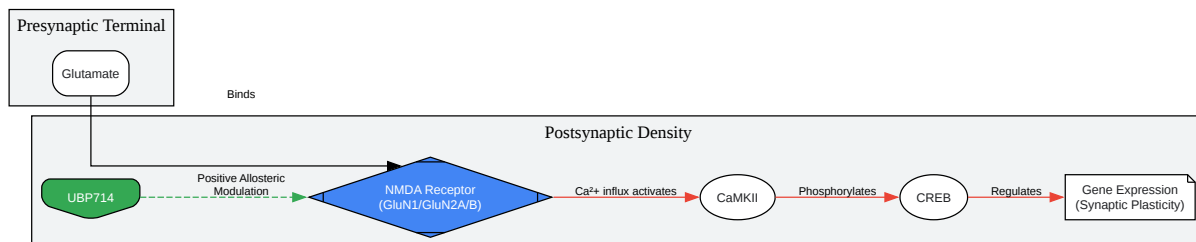
Data Presentation: Effects of **UBP714** on Synaptic Plasticity

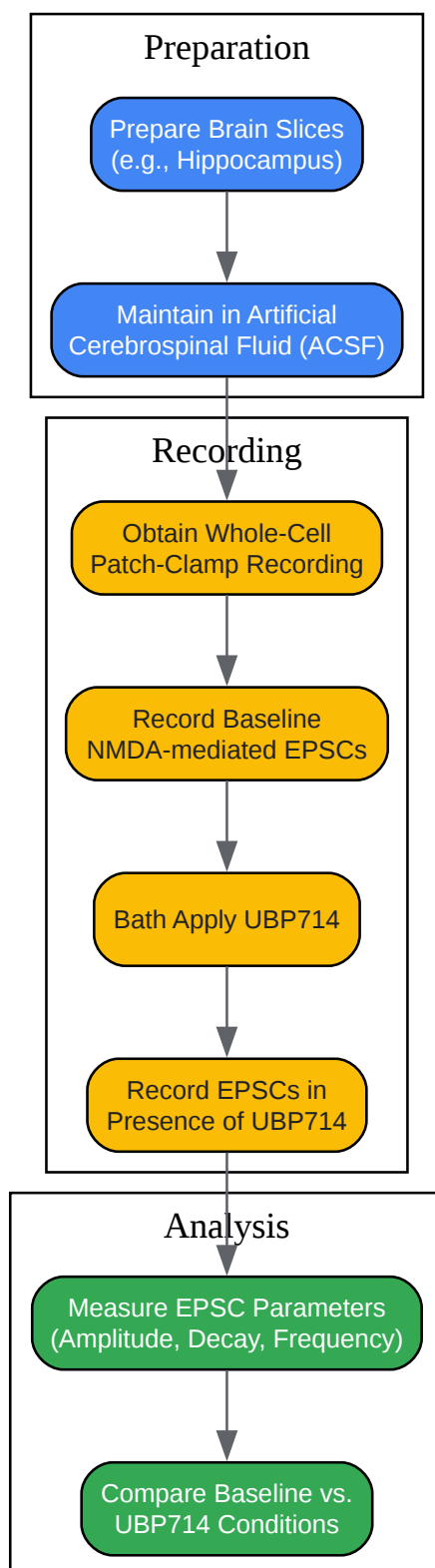
While specific measurements of **UBP714**'s effect on the amplitude and decay of individual excitatory postsynaptic currents (EPSCs) are not readily available, its functional consequences on synaptic strength have been reported. The following table summarizes the observed effects of **UBP714** on long-term potentiation (LTP) and long-term depression (LTD) in rodent hippocampal slices.^[1]

| Parameter | Effect of UBP714 | Description |
|--|-------------------------|--|
| Sub-maximal Long-Term Potentiation (LTP) | Potentiation | UBP714 enhances the magnitude of LTP induced by sub-maximal stimulation protocols. |
| Long-Term Depression (LTD) | Reduction | UBP714 diminishes the induction of LTD. |

Signaling Pathways and Experimental Visualization

To understand the context of **UBP714**'s action, it is essential to visualize the signaling pathway of NMDA receptor activation and the experimental workflow used to study its effects.





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References

- 1. Differential regulation of STP, LTP and LTD by structurally diverse NMDA receptor subunit-specific positive allosteric modulators - PubMed [pubmed.ncbi.nlm.nih.gov]
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